An In-Depth Technical Guide to 2-Isonitrosoacetophenone: Properties, Synthesis, and Applications

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Compound of Interest	
Compound Name:	*2-Isonitrosoacetophenone*
CAS No.:	*532-54-7*
Cat. No.:	*B154515*

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Abstract

This technical guide provides a comprehensive overview of **2-Isonitrosoacetophenone** (INAP), a versatile organic compound of significant interest to researchers, chemists, and professionals in drug development. This document delves into the core physicochemical properties, structural elucidation through spectroscopic analysis, detailed synthetic protocols, and a thorough exploration of its reactivity. Furthermore, this guide highlights its critical applications as a chelating agent in analytical and coordination chemistry, and as a pivotal intermediate in the synthesis of diverse heterocyclic compounds and pharmaceutical precursors. The content is structured to deliver not only factual data but also the underlying scientific principles and practical methodologies, establishing a valuable resource for laboratory and industrial applications.

Physicochemical Properties and Structural Elucidation

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2-Isonitrosoacetophenone, also known as phenylglyoxal aldoxime, is a bifunctional molecule featuring a ketone and an oxime group. This unique arrangement is the foundation of its diverse reactivity and utility.

Core Properties

A summary of the essential physicochemical properties of **2-Isonitrosoacetophenone** is presented in Table 1.

Property	Value	Reference(s)
CAS Number	532-54-7	[1]
Molecular Formula	$C_8H_7NO_2$	[1]
Molecular Weight	149.15 g/mol	[1]
Appearance	Yellow to beige crystalline powder	[1]
Melting Point	126-129 °C	[1]
IUPAC Name	(2E)-2-(hydroxyimino)-1-phenylethanone	
Synonyms	Phenylglyoxal aldoxime, Benzoylformoxime	[1]
Solubility	Soluble in cold water, ethanol, and ether.	[1]
Storage	2-8°C, protected from light and moisture.	[1]

Structural Analysis and Isomerism

The structure of **2-Isonitrosoacetophenone** consists of an acetophenone core with a hydroxylamino group (=NOH) at the α-carbon. The oxime functionality can exist as two geometric isomers, (E) and (Z), due to the restricted rotation around the C=N double bond. The (E) isomer is generally the more stable and predominant form.

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Spectroscopic Characterization

The structural identity of **2-Isonitrosoacetophenone** is unequivocally confirmed through a combination of spectroscopic techniques.

- Infrared (IR) Spectroscopy: The IR spectrum provides clear evidence of the key functional groups. A strong absorption band is typically observed around 1650-1680 cm^{-1}, characteristic of the conjugated ketone carbonyl (C=O) stretching vibration. The C=N stretch of the oxime group appears in the 1600-1640 cm^{-1} region. A broad absorption band in the 3200-3400 cm^{-1} range is indicative of the O-H stretching of the oxime hydroxyl group, often broadened due to hydrogen bonding. Aromatic C-H stretching vibrations are observed above 3000 cm^{-1}.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

  - ^{1}H NMR: The proton NMR spectrum is distinguished by several key signals. The aromatic protons of the phenyl ring typically appear as a multiplet in the δ 7.4-8.0 ppm range. A characteristic singlet for the methine proton (=CH) is observed downfield, usually around δ 8.2-8.5 ppm. The hydroxyl proton of the oxime group gives a broad singlet that can vary in chemical shift (often δ 10-12 ppm) depending on the solvent and concentration, and this peak is exchangeable with D_2O.

  - ^{13}C NMR: The carbon NMR spectrum shows a signal for the carbonyl carbon around δ 190-195 ppm. The oxime carbon (C=N) resonates in the δ 145-155 ppm region. The aromatic carbons appear in their characteristic region of δ 125-135 ppm.

- Mass Spectrometry (MS): In electron ionization mass spectrometry, **2-Isonitrosoacetophenone** exhibits a distinct molecular ion peak (M^+) at an m/z of 149, corresponding to its molecular weight. A prominent fragment is observed at m/z 105, resulting from the alpha-cleavage of the C-C bond between the carbonyl and the oximino group, yielding the stable benzoyl cation $[C_6H_5CO]^+$. Other significant fragments include m/z 77 (phenyl cation, $[C_6H_5]^+$) and m/z 51.

Synthesis of 2-Isonitrosoacetophenone

The most common and efficient laboratory synthesis of **2-Isonitrosoacetophenone** involves the nitrosation of acetophenone at the α-carbon.

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Reaction Mechanism

The reaction proceeds via an acid-catalyzed enolization of acetophenone, followed by an electrophilic attack by a nitrosating agent, typically derived from sodium nitrite or an alkyl nitrite under acidic conditions. The resulting α-nitroso ketone then tautomerizes to the more stable oxime product.

Experimental Protocol: Synthesis from Acetophenone

This protocol describes a reliable method for the laboratory-scale synthesis of **2-Isonitrosoacetophenone**.

Materials:

- Acetophenone
- Sodium Nitrite ($NaNO_2$)
- Hydrochloric Acid (HCl), concentrated
- Ethanol
- Deionized Water
- Ice bath
- Magnetic stirrer and stir bar
- Round-bottom flask
- Buchner funnel and filter paper

Procedure:

- In a 250 mL round-bottom flask, dissolve acetophenone (0.1 mol) in 100 mL of ethanol.
- Cool the flask in an ice bath to 0-5 °C with continuous stirring.

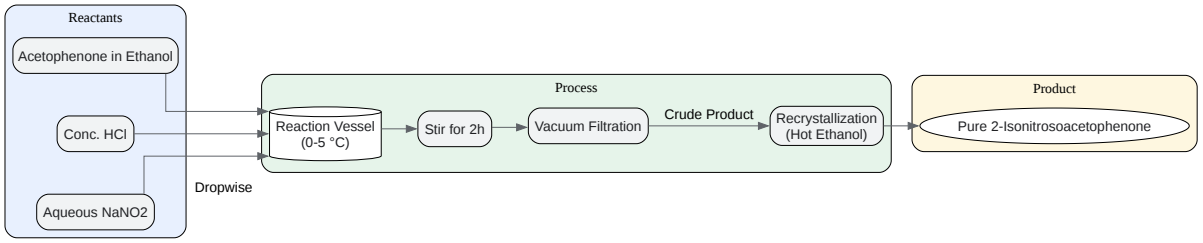
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- Slowly add concentrated hydrochloric acid (0.12 mol) to the solution while maintaining the temperature below 10 °C.
- Prepare a solution of sodium nitrite (0.11 mol) in a minimal amount of cold deionized water.
- Add the sodium nitrite solution dropwise to the stirred reaction mixture over 30-45 minutes, ensuring the temperature remains between 0-5 °C.
- After the addition is complete, continue to stir the reaction mixture in the ice bath for an additional 2 hours.
- A yellow precipitate of **2-Isonitrosoacetophenone** will form.
- Collect the crude product by vacuum filtration using a Buchner funnel.
- Wash the product with cold deionized water to remove any inorganic salts, followed by a small amount of cold ethanol.
- Recrystallize the crude product from a minimal amount of hot ethanol to yield pure, yellow crystals of **2-Isonitrosoacetophenone**.
- Dry the purified product in a desiccator.

Safety Precautions: This reaction should be performed in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

Synthesis Workflow Diagram

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Caption: Workflow for the synthesis of **2-Isonitrosoacetophenone**.

Chemical Reactivity and Applications in Synthesis

2-Isonitrosoacetophenone's value stems from the reactivity of its interconnected functional groups, making it a powerful building block in organic synthesis.

Coordination Chemistry and Chelation

The α-oximino ketone moiety acts as an excellent bidentate chelating ligand for a variety of metal ions, including Cu(II), Ni(II), Co(II), and Fe(II).[2] It typically coordinates through the oximino nitrogen and the carbonyl oxygen, forming stable five- or six-membered chelate rings. This property is fundamental to its use in both analytical chemistry and as a component in the synthesis of metal-organic frameworks and catalysts.

Caption: Chelation of a metal ion by **2-Isonitrosoacetophenone**.

Synthesis of Heterocyclic Compounds

2-Isonitrosoacetophenone is a key precursor for the synthesis of various five-membered heterocycles, particularly isoxazoles.

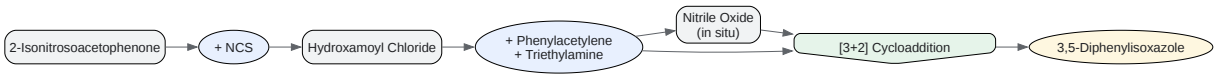
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Application Example: Synthesis of 3-Phenylisoxazole

The reaction of **2-Isonitrosoacetophenone** with an alkyne under appropriate conditions leads to the formation of a substituted isoxazole ring. A common method involves the generation of a nitrile oxide intermediate from the oxime, which then undergoes a [3+2] cycloaddition reaction with an alkyne.

General Protocol:

- The oxime of **2-Isonitrosoacetophenone** is converted to the corresponding hydroxamoyl chloride using a chlorinating agent like N-chlorosuccinimide (NCS).
- The hydroxamoyl chloride is then treated with a base (e.g., triethylamine) in the presence of an alkyne (e.g., phenylacetylene).
- The base facilitates the in-situ generation of a nitrile oxide intermediate.
- The nitrile oxide rapidly undergoes a 1,3-dipolar cycloaddition with the alkyne to form the isoxazole ring.



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Caption: Reaction pathway for the synthesis of an isoxazole derivative.

Applications in Analytical Chemistry

The strong chelating ability of **2-Isonitrosoacetophenone** makes it a valuable reagent for the detection and quantification of metal ions.

Colorimetric Determination of Ferrous Ions

2-Isonitrosoacetophenone forms a distinctively colored complex with ferrous ions (Fe^{2+}). This reaction can be exploited for the colorimetric or spectrophotometric determination of iron

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concentration in various samples. The complex formed is typically blue and is soluble in organic solvents like chloroform, which allows for extraction and concentration, thereby increasing the sensitivity of the method.[3]

Experimental Protocol: Qualitative Test for Fe^{2+}

Materials:

- A solution suspected of containing Fe^{2+} ions.
- A solution of **2-Isonitrosoacetophenone** in ethanol (1% w/v).
- Chloroform.
- Test tubes.

Procedure:

- To 1-2 mL of the aqueous test solution in a test tube, add a few drops of the ethanolic **2-Isonitrosoacetophenone** solution.
- Shake the mixture well.
- Add approximately 1 mL of chloroform and shake vigorously to extract the complex.
- Allow the layers to separate.
- The formation of a blue color in the lower chloroform layer indicates the presence of ferrous ions.

Safety and Handling

2-Isonitrosoacetophenone is classified as harmful and requires careful handling.

- Hazard Statements: Harmful if swallowed, in contact with skin, or if inhaled.
- Precautionary Measures: Avoid breathing dust. Wash hands thoroughly after handling. Use only in a well-ventilated area.

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- Personal Protective Equipment (PPE): Wear protective gloves, safety goggles with side shields, and a lab coat. A NIOSH-approved respirator is recommended if handling large quantities or if dust is generated.

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place (2-8°C).

Conclusion

2-Isonitrosoacetophenone stands out as a remarkably versatile and valuable chemical compound. Its unique molecular architecture, combining both ketone and oxime functionalities, provides a rich platform for a wide array of chemical transformations. This guide has detailed its fundamental properties, provided robust protocols for its synthesis and application, and explored its reactivity as a synthetic intermediate and an analytical reagent. For researchers in organic synthesis, coordination chemistry, and drug discovery, a thorough understanding of **2-Isonitrosoacetophenone**'s chemistry opens up numerous possibilities for innovation and the development of novel molecules and materials.

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